

Proper Disposal of ATC0175: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ATC0175
CAS No.: 510733-97-8
Cat. No.: B1665810

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For Immediate Reference: **ATC0175** is a research chemical identified as a melanin-concentrating hormone receptor 1 (MCH1) antagonist. Proper handling and disposal are crucial due to its potential health and environmental hazards.

This document provides essential safety and logistical information for the proper disposal of **ATC0175**, also known by its chemical name N-[cis-4-[[4-(Dimethylamino)-2-quinazolinyl]amino]cyclohexyl]-3,4-difluorobenzamide hydrochloride. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Key Safety and Handling Data

Researchers and laboratory personnel must be aware of the hazards associated with **ATC0175**. The compound is harmful if swallowed, is suspected of causing cancer, and may cause damage to organs through prolonged or repeated exposure.^[1] It is also classified as toxic to aquatic life with long-lasting effects.^[1] Adherence to the safety protocols outlined in the Safety Data Sheet (SDS) is mandatory.

Identifier	Value
Chemical Name	N-[cis-4-[[4-(Dimethylamino)-2-quinazolinyl]amino]cyclohexyl]-3,4-difluorobenzamide hydrochloride
CAS Number	510733-97-8
Molecular Formula	C23H25F2N5O.HCl
Molecular Weight	461.94 g/mol
Hazard Statements	H302 (Harmful if swallowed), H351 (Suspected of causing cancer), H373 (May cause damage to organs through prolonged or repeated exposure), H411 (Toxic to aquatic life with long lasting effects)
Signal Word	Warning

Experimental Protocol for Disposal

The primary method for the disposal of **ATC0175** and its containers is through an approved hazardous waste disposal facility.^[1] Under no circumstances should this chemical be disposed of down the drain or mixed with general laboratory waste.

Objective: To safely collect, label, and transfer **ATC0175** waste for professional disposal.

Materials:

- Appropriate Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or face shield
 - Laboratory coat
- Designated, leak-proof, and clearly labeled hazardous waste container

- Hazardous waste labels
- Fume hood

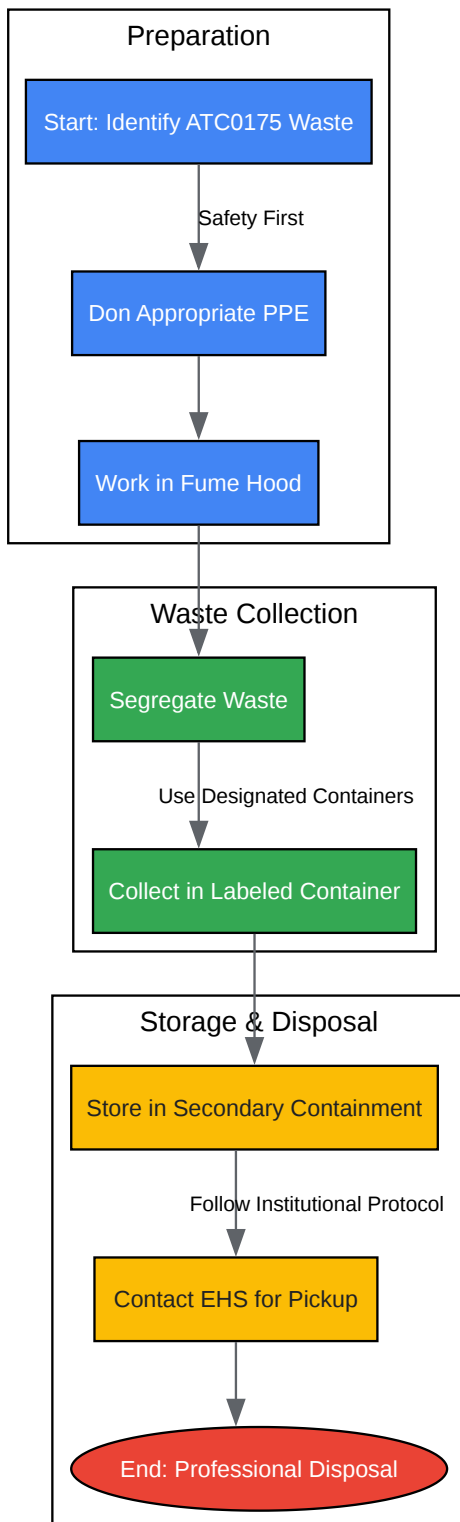
Procedure:

- Preparation:
 - Ensure all personnel handling the waste are fully trained on the hazards of **ATC0175** and have read the material's Safety Data Sheet (SDS).
 - Don appropriate PPE before handling the chemical.
 - Perform all waste handling procedures within a certified fume hood to minimize inhalation exposure.
- Waste Segregation:
 - Do not mix **ATC0175** waste with other chemical waste streams unless compatibility has been confirmed.
 - Collect all solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, robust, and sealable hazardous waste container.
 - For solutions containing **ATC0175**, use a designated, leak-proof liquid waste container.
- Container Labeling:
 - Immediately label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "N-[cis-4-[[4-(Dimethylamino)-2-quinazolinyl]amino]cyclohexyl]-3,4-difluorobenzamide hydrochloride (**ATC0175**)"
 - The associated hazards (e.g., "Toxic," "Harmful," "Environmental Hazard")
 - The accumulation start date

- The name of the principal investigator or laboratory group
- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
 - The storage area should be clearly marked as a hazardous waste accumulation point.
- Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Follow all institutional and local regulations for hazardous waste pickup and disposal.

Disposal Workflow

ATC0175 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **ATC0175**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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